

# Health and safety information for handling 2,5-Difluoroaniline

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## Compound of Interest

Compound Name: 2,5-Difluoroaniline

Cat. No.: B146615

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An In-depth Technical Guide to the Health and Safety of **2,5-Difluoroaniline**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. It is not a substitute for a formal risk assessment and the information in a substance-specific Safety Data Sheet (SDS). All laboratory work should be conducted in accordance with institutional safety policies and under the supervision of qualified personnel.

## Chemical Identification and Physical Properties

**2,5-Difluoroaniline** is an important intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.<sup>[1][2]</sup> Its chemical structure and physical properties are summarized below.

Property	Value	Reference
Chemical Name	2,5-Difluoroaniline	[3]
Synonyms	2,5-Difluorobenzenamine, Aniline, 2,5-difluoro-	[3]
CAS Number	367-30-6	[3]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> F <sub>2</sub> N	[2]
Molecular Weight	129.11 g/mol	[2]
Appearance	Clear, colorless to yellow or pale brown liquid	[4]
Melting Point	11-13 °C	[5]
Boiling Point	176-178 °C	[5]
Density	1.288 g/mL at 25 °C	[5]
Flash Point	66 °C (150.8 °F) - closed cup	[6]
Water Solubility	Not miscible	[7]
Refractive Index	n <sub>20/D</sub> 1.513	[5]

## Hazard Identification and Classification

**2,5-Difluoroaniline** is classified as a hazardous chemical. The primary hazards are acute toxicity and skin sensitization.[3]

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[3]
- Acute Toxicity, Dermal (Category 4), H312: Harmful in contact with skin.[3]
- Acute Toxicity, Inhalation (Category 4), H332: Harmful if inhaled.[3]
- Skin Sensitization (Category 1), H317: May cause an allergic skin reaction.[3]

Signal Word: Warning[3]

Hazard Statements:[3]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.
- H317: May cause an allergic skin reaction.

## Toxicological Information

Exposure to **2,5-Difluoroaniline** can cause adverse health effects through oral, dermal, and inhalation routes.[3] Like other anilines, it may have the potential to cause methemoglobinemia, a condition where the oxygen-carrying capacity of the blood is reduced.[8][9]

## Acute Toxicity

While specific LD50 and LC50 data for **2,5-Difluoroaniline** are not readily available in the searched literature, data for the closely related isomer, 2,4-Difluoroaniline, can provide an estimate of its acute toxicity.

Endpoint	Value (2,4-Difluoroaniline)	Species	Reference
Oral LD50	820 mg/kg	Rat	[10]
Dermal LD50	672 mg/kg	Rat	[10]
Inhalation LC50	6210 mg/m <sup>3</sup> (4 hours)	Rat	[8]

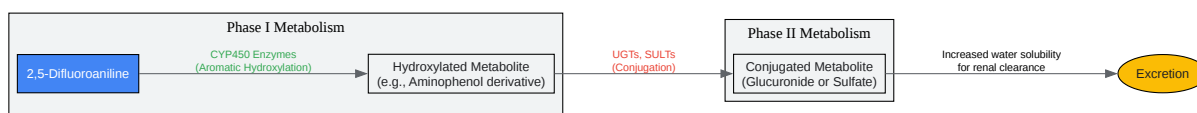
## Skin Sensitization

**2,5-Difluoroaniline** is classified as a skin sensitizer.[3] This means that repeated skin contact can lead to an allergic reaction. The mechanism of skin sensitization by halogenated anilines is understood to involve metabolic activation to reactive intermediates.[11]

## Metabolic and Toxicological Pathways

### Metabolic Pathway: Cytochrome P450 Hydroxylation

The primary metabolic pathway for **2,5-Difluoroaniline** in the body is aromatic hydroxylation catalyzed by cytochrome P450 (CYP450) enzymes in the liver. This is a common Phase I metabolic reaction for aromatic amines.

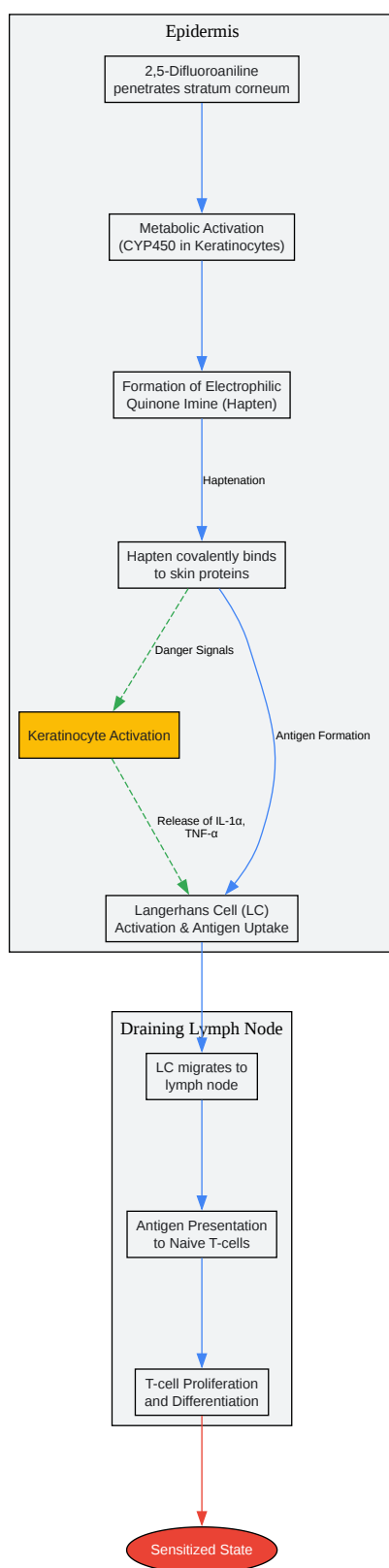


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Metabolic activation of **2,5-Difluoroaniline**.

### Signaling Pathway: Skin Sensitization

Skin sensitization is a complex process involving metabolic activation, interaction with skin proteins, and a subsequent immune response. The process can be broken down into several key events, starting with the chemical penetrating the skin and ending with the proliferation of T-cells that will recognize the chemical upon subsequent exposure.



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Simplified signaling pathway for skin sensitization.

## Experimental Protocols

### Synthesis of 2,5-Difluoroaniline by Catalytic Hydrogenation

This protocol describes the reduction of 2,5-difluoronitrobenzene to **2,5-difluoroaniline** using a Raney Nickel catalyst. This method is adapted from a general procedure for the synthesis of fluoroanilines.

#### Materials:

- 2,5-Difluoronitrobenzene
- Raney Nickel (slurry in water)
- Methanol (or other suitable solvent like Tetrahydrofuran)
- Hydrogen gas
- Nitrogen gas
- Filter aid (e.g., Celite)
- Parr shaker or similar hydrogenation apparatus
- Standard laboratory glassware

#### Procedure:

- **Catalyst Preparation:** In a fume hood, carefully wash the Raney Nickel slurry with methanol to remove the water. The amount of catalyst is typically 5-10% by weight of the starting material.
- **Reaction Setup:** To a pressure-resistant reaction vessel (e.g., a Parr bottle), add the 2,5-difluoronitrobenzene and methanol. Add the prepared Raney Nickel catalyst to the solution.
- **Hydrogenation:**

- Seal the reaction vessel and connect it to the hydrogenation apparatus.
- Purge the system with nitrogen gas to remove air, and then purge with hydrogen gas.
- Pressurize the vessel with hydrogen to the desired pressure (e.g., 50 psi).
- Begin agitation and maintain the reaction at room temperature.
- Monitor the reaction progress by observing the uptake of hydrogen. The reaction is typically complete within a few hours.
- Work-up:
  - Once the reaction is complete, carefully vent the hydrogen and purge the system with nitrogen.
  - Filter the reaction mixture through a pad of filter aid to remove the Raney Nickel catalyst. Caution: The catalyst may be pyrophoric upon exposure to air; keep the filter cake wet with solvent.
  - Wash the filter cake with additional methanol.
  - Combine the filtrates and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude **2,5-difluoroaniline** can be purified by vacuum distillation to yield the final product.

## Summary of Key Toxicity Test Methodologies

The following are summaries of standard OECD test guidelines for assessing the toxicity of chemicals.

- Principle: A single dose of the substance is administered to a group of fasted rats by oral gavage.
- Procedure: A sighting study is performed to determine the appropriate starting dose. Subsequently, groups of animals are dosed at one of a series of fixed dose levels (5, 50,

300, 2000 mg/kg). Observations for signs of toxicity and mortality are made for up to 14 days.

- Endpoint: The test allows for the classification of the substance into a GHS toxicity category.
- Principle: Fish are exposed to the test substance in a static or semi-static system for 96 hours.
- Procedure: Groups of fish are exposed to at least five concentrations of the test substance arranged in a geometric series. Mortality and other signs of toxicity are observed at 24, 48, 72, and 96 hours.
- Endpoint: The LC50 (the concentration that is lethal to 50% of the fish) at 96 hours is calculated.
- Principle: Young *Daphnia magna* (<24 hours old) are exposed to the test substance for 48 hours.
- Procedure: Groups of daphnids are exposed to at least five concentrations of the test substance. Immobilisation (the inability to swim) is recorded at 24 and 48 hours.
- Endpoint: The EC50 (the concentration that immobilizes 50% of the daphnids) at 48 hours is calculated.<sup>[1]</sup>
- Principle: The effect of the test substance on the growth of a selected species of algae is determined over a 72-hour period.
- Procedure: Exponentially growing algal cultures are exposed to a series of concentrations of the test substance. The growth of the algae is measured at least daily by cell counts or a surrogate measurement like fluorescence.
- Endpoint: The EC50 for growth rate inhibition and yield are calculated.

## Safe Handling and Storage

Engineering Controls:



- Work with **2,5-Difluoroaniline** should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.

#### Personal Protective Equipment (PPE):[\[3\]](#)

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Inspect gloves before use.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

#### Handling:

- Avoid contact with skin and eyes.[\[3\]](#)
- Do not breathe vapors or mists.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Keep away from sources of ignition.[\[3\]](#)

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents and acids.

## First Aid and Emergency Procedures

#### First Aid Measures:[\[3\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

#### Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE. Ensure adequate ventilation. Remove all sources of ignition.[3]
- Environmental Precautions: Prevent the chemical from entering drains.
- Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[3]

## Disposal Considerations

Dispose of **2,5-Difluoroaniline** and any contaminated materials in accordance with local, state, and federal regulations.[3] Contact a licensed professional waste disposal service.

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